

Application Note: Comprehensive Characterization of 2,4-Dichloro-5-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2,4-Dichloro-5-(trifluoromethyl)pyridine

Cat. No.: B1390642

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Introduction

2,4-Dichloro-5-(trifluoromethyl)pyridine is a critical intermediate in the synthesis of numerous agrochemicals and pharmaceuticals.^[1] Its molecular structure, featuring a pyridine ring substituted with two chlorine atoms and a trifluoromethyl group, imparts unique chemical properties that are leveraged in the development of novel active ingredients.^[1] The precise characterization of this compound is paramount to ensure its purity, stability, and suitability for downstream applications, thereby guaranteeing the quality and efficacy of the final products.

This application note provides a comprehensive guide to the analytical methodologies for the thorough characterization of **2,4-Dichloro-5-(trifluoromethyl)pyridine**. We will delve into the theoretical underpinnings and practical applications of chromatographic and spectroscopic techniques, offering detailed, field-proven protocols.

Molecular and Physicochemical Properties

A foundational understanding of the physicochemical properties of **2,4-Dichloro-5-(trifluoromethyl)pyridine** is essential for the development of robust analytical methods.

Property	Value	Source
Molecular Formula	C ₆ H ₂ Cl ₂ F ₃ N	[1]
Molecular Weight	215.99 g/mol	
Physical Form	Liquid	
Storage Temperature	2-8°C under inert atmosphere	

Chromatographic Analysis for Purity and Separation

Chromatographic techniques are indispensable for assessing the purity of **2,4-Dichloro-5-(trifluoromethyl)pyridine** and for the separation of this compound from related impurities or starting materials.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds. It is particularly well-suited for determining the purity of **2,4-Dichloro-5-(trifluoromethyl)pyridine** and identifying any residual solvents or by-products from the synthesis process.[2]

Causality Behind Experimental Choices: The choice of a low-polarity capillary column, such as one based on a phenyl-arylene polymer, is crucial for achieving good peak shape and resolution for halogenated aromatic compounds. The temperature program is designed to ensure the efficient elution of the target analyte while separating it from potential impurities with different boiling points. Electron ionization (EI) is used for its ability to generate reproducible fragmentation patterns, aiding in structural elucidation.

Protocol: GC-MS Analysis

1. Sample Preparation:

- Accurately weigh approximately 10 mg of the **2,4-Dichloro-5-(trifluoromethyl)pyridine** sample.

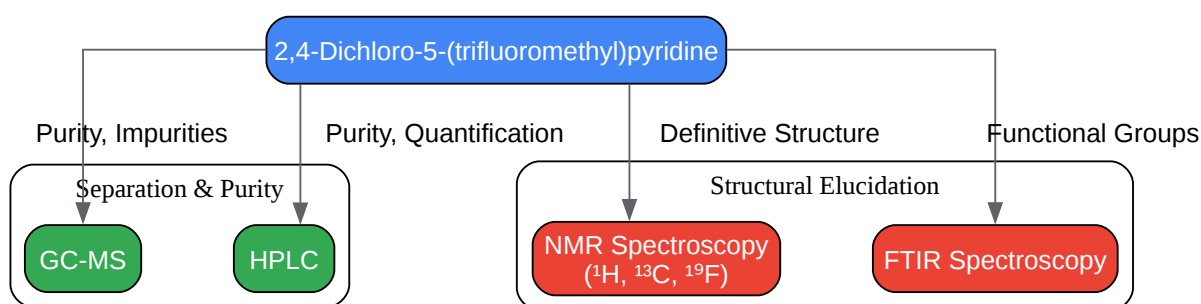
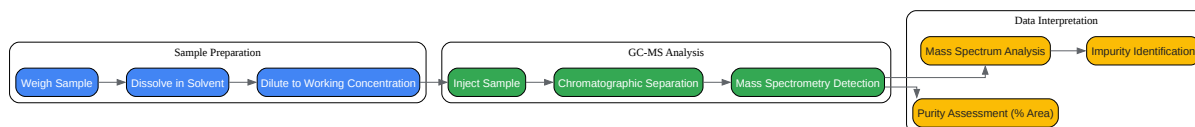
- Dissolve the sample in 10 mL of high-purity acetone or ethyl acetate to prepare a 1 mg/mL stock solution.
- Further dilute the stock solution to a final concentration of 10 µg/mL for analysis.

2. Instrumentation and Conditions:

Parameter	Condition
Gas Chromatograph	Agilent 8890 GC System or equivalent
Column	Agilent J&W DB-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm, or equivalent
Inlet	Split/Splitless, 250°C
Split Ratio	50:1
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial: 60°C, hold for 2 minRamp: 15°C/min to 280°CHold: 5 min at 280°C
Mass Spectrometer	Agilent 5977B GC/MSD or equivalent
Ion Source	Electron Ionization (EI), 70 eV
Source Temperature	230°C
Quadrupole Temp	150°C
Mass Range	m/z 40-450

3. Data Analysis:

- The purity of the sample is determined by the area percentage of the principal peak in the total ion chromatogram (TIC).
- The mass spectrum of the analyte peak should be compared with a reference spectrum or analyzed for characteristic fragmentation patterns to confirm its identity. The molecular ion peak is expected at m/z 215, with isotopic peaks corresponding to the two chlorine atoms.



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References

- 1. Buy 2,4-Dichloro-5-(trifluoromethyl)pyridine | 888327-38-6 [smolecule.com]
- 2. benchchem.com [benchchem.com]
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